

physical properties of 6-fluoro-1-hexanol (boiling point, density)

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Compound of Interest

Compound Name: 6-fluoro-1-hexanol

Cat. No.: B1361352

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An In-depth Technical Guide to the Physical Properties of 6-Fluoro-1-Hexanol

This technical guide provides a comprehensive overview of the key physical properties of **6-fluoro-1-hexanol**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data and methodologies for handling and characterizing this compound.

Core Physical Properties

6-Fluoro-1-hexanol is a halogenated alcohol with a molecular formula of C₆H₁₃FO. Its physical characteristics are crucial for its application in various chemical processes, including reaction condition optimization and product purification.

Data Summary

The experimentally determined physical properties of **6-fluoro-1-hexanol** are summarized in the table below. These values are critical for predicting its behavior in different environments and for designing experimental setups.

Physical Property	Value	Units	Conditions
Boiling Point	158.2	°C	at 760 mmHg[1][2]
Density	0.92	g/cm ³	Not Specified

Experimental Protocols

While the specific experimental records for the determination of the physical properties of **6-fluoro-1-hexanol** are not publicly detailed, standard methodologies for determining the boiling point and density of liquid compounds are well-established. The following sections describe the likely protocols used.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **6-fluoro-1-hexanol**, this can be accurately determined using a distillation method or a micro-boiling point apparatus.

Protocol: Distillation Method

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **6-fluoro-1-hexanol** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated in a heating mantle.
- **Temperature Reading:** The temperature is monitored closely. The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses.[3]

Protocol: Capillary Method (for small quantities)

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- **Heating:** The fusion tube is attached to a thermometer and heated in a liquid bath.
- **Observation:** The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. The heat is then removed. The boiling point is the

temperature at which the liquid re-enters the capillary tube.[4][5]

Determination of Density

Density is a fundamental physical property defined as the mass per unit volume of a substance.[6][7] For liquids like **6-fluoro-1-hexanol**, density can be determined using a pycnometer or by direct mass and volume measurements.

Protocol: Mass and Volume Measurement

- **Mass Measurement:** The mass of a clean, dry graduated cylinder or volumetric flask is measured using an analytical balance.
- **Volume Measurement:** A known volume of **6-fluoro-1-hexanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Combined Measurement:** The mass of the graduated cylinder with the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[8][9]

Visualized Workflows

The following diagrams illustrate the generalized experimental workflows for determining the boiling point and density of a liquid compound.

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